

3-(Trifluoromethyl)benzyl chloride chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzyl chloride

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An In-depth Technical Guide to 3-(Trifluoromethyl)benzyl chloride

This technical guide provides a comprehensive overview of **3-(Trifluoromethyl)benzyl chloride**, a versatile chemical intermediate crucial in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^[1] Its significance lies in the trifluoromethyl group, which enhances the reactivity and can substantially influence the biological activity and chemical properties of derivative compounds.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and reactivity.

Chemical Structure and IUPAC Name

3-(Trifluoromethyl)benzyl chloride is an aromatic compound characterized by a benzene ring substituted with a chloromethyl group and a trifluoromethyl group at the meta position (positions 1 and 3).

Chemical Structure:

 Chemical Structure of 3-(Trifluoromethyl)benzyl chloride

IUPAC Name: 1-(chloromethyl)-3-(trifluoromethyl)benzene

Synonyms:

- 3-(Chloromethyl)benzotrifluoride[1][2]
- α -Chloro- α' , α' , α' -trifluoro-m-xylene[1][2]
- α' -Chloro- α,α,α -trifluoro-m-xylene

Physicochemical Properties

The key physical and chemical properties of **3-(Trifluoromethyl)benzyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
CAS Number	705-29-3	[1][2][3]
Molecular Formula	C ₈ H ₆ ClF ₃	[1][3]
Molecular Weight	194.58 g/mol	[1][3]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Purity	>95.0% (GC) or 97%	[1][2][4]
Density	1.254 g/mL at 25 °C (lit.) or 1.32 g/mL	[1][4]
Boiling Point	70 °C at 12 mmHg	[1]
Refractive Index	n ₂₀ /D 1.464 (lit.) or n ₂₀ D 1.46	[1][4]
Flash Point	48 °C (118.4 °F) - closed cup	
InChI	1S/C8H6ClF3/c9-5-6-2-1-3-7(4-6)8(10,11,12)/h1-4H,5H2	[4]
SMILES	FC(F)(F)c1cccc(CCl)c1	[4]

Experimental Protocols

3-(Trifluoromethyl)benzyl chloride is a key electrophilic reagent used in various synthetic transformations.[1] Below are detailed methodologies for its synthesis and a representative

reaction.

3.1 Synthesis of **3-(Trifluoromethyl)benzyl chloride**

A patented process outlines the preparation of **3-(Trifluoromethyl)benzyl chloride** from α,α,α' -trichloro-m-xylene.^[5] The process involves selective chlorination followed by fluorination.

Experimental Protocol:

- **Selective Chlorination:** α,α,α' -trichloro-m-xylene is selectively chlorinated to produce $\alpha,\alpha,\alpha,\alpha'$ -tetrachloro-m-xylene.^[5] This step is designed to maximize the yield of the tetrachloro intermediate while minimizing the formation of other chlorinated by-products.^[5]
- **Fluorination:** The resulting $\alpha,\alpha,\alpha,\alpha'$ -tetrachloro-m-xylene is then fluorinated to yield **3-(Trifluoromethyl)benzyl chloride**.^[5] The patent describes several conditions for this step:
 - Fluorination with liquid hydrogen fluoride at atmospheric pressure at a temperature of 0 to 15°C.^[5]
 - Fluorination with liquid hydrogen fluoride above atmospheric pressure, preferably between 25 to 120°C.^[5]
 - Fluorination with gaseous hydrogen fluoride at or above atmospheric pressure, preferably in the temperature range of 50 to 120°C.^[5]
- **Purification:** The final product is purified from the reaction mixture.

3.2 Reaction: Synthesis of Dithiocarbamates

3-(Trifluoromethyl)benzyl chloride serves as a precursor in the synthesis of various compounds, including dithiocarbamates, which have been evaluated as cholinesterase inhibitors.^[6]

Experimental Protocol:

- **Reactant Preparation:** A solution of **3-(Trifluoromethyl)benzyl chloride** is prepared.

- Reaction: The solution is treated with the appropriate sodium salts of N,N-disubstituted dithiocarbamic acids.[6] This nucleophilic substitution reaction yields the corresponding dithiocarbamate.
- Analysis: The chemical structures of the synthesized dithiocarbamate compounds are typically elucidated using techniques such as ^1H NMR and mass spectrometry.[6]

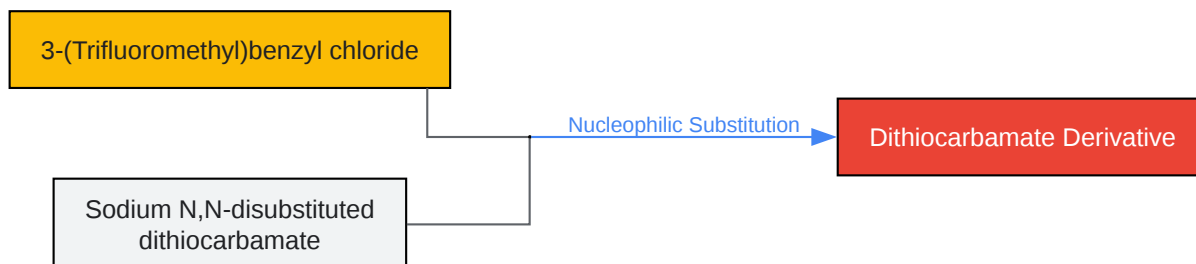
Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the synthesis of **3-(Trifluoromethyl)benzyl chloride** and its subsequent use in a chemical reaction.



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Caption: Synthesis pathway of **3-(Trifluoromethyl)benzyl chloride**.



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Caption: Reaction of **3-(Trifluoromethyl)benzyl chloride**.

Applications in Research and Development

3-(Trifluoromethyl)benzyl chloride is a valuable building block in organic synthesis with notable applications in several areas:

- **Pharmaceutical Synthesis:** It is a key intermediate for producing various pharmaceutical agents.^[1] The trifluoromethyl group is known to enhance metabolic stability and bioactivity, making it a desirable moiety in drug design.^[1] For instance, it was used in the synthesis of 4-nitro-3-trifluoromethyl-[N-(4-hydroxyphenyl)]benzamide.
- **Agrochemical Development:** The compound is utilized in the creation of agrochemicals, such as herbicides and pesticides.^[1]
- **Materials Science:** It finds applications in the production of specialty polymers and materials that require specific thermal and chemical resistance properties.^[1]
- **Organic Chemistry Research:** As a versatile reagent, it is frequently employed in organic synthesis to explore new reactions and develop innovative compounds.^[1]

Safety Information

3-(Trifluoromethyl)benzyl chloride is a hazardous chemical and should be handled with appropriate safety precautions.

- **Hazard Classifications:** It is classified as a flammable liquid (Flam. Liq. 3) and causes severe skin corrosion (Skin Corr. 1B).
- **Signal Word:** Danger.
- **Hazard Statements:** H226 (Flammable liquid and vapor), H314 (Causes severe skin burns and eye damage).
- **Personal Protective Equipment (PPE):** Recommended PPE includes a dust mask (type N95), eyeshields, and gloves.
- **Storage:** It should be stored as a flammable liquid (Storage Class 3).

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